

Application of Allyl Alcohol in Agrochemical Synthesis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Allyl alcohol*

Cat. No.: *B041490*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the synthesis of various agrochemicals derived from **allyl alcohol**. **Allyl alcohol** ($\text{CH}_2=\text{CHCH}_2\text{OH}$), a versatile chemical intermediate, serves as a crucial building block in the production of a range of pesticides, including insecticides, fungicides, and herbicides. Its bifunctional nature, containing both a reactive double bond and a hydroxyl group, allows for diverse chemical modifications, leading to the development of potent and selective agrochemical agents.

Insecticide Synthesis: Diallyl Maleate

Diallyl maleate, an ester of **allyl alcohol** and maleic anhydride, exhibits notable insecticidal properties. It is effective against various agricultural pests.

Quantitative Data

Parameter	Value	Reference
Product	Diallyl Maleate	US Patent 2,325,790
Starting Materials	Maleic anhydride, Allyl alcohol	US Patent 2,325,790
Solvent	Ethylene dichloride	US Patent 2,325,790
Catalyst	d-camphorsulfonic acid	US Patent 2,325,790
Polymerization Inhibitor	Bronze powder	US Patent 2,325,790
Reaction Temperature	~120 °C	US Patent 2,325,790
Reaction Time	11 hours	US Patent 2,325,790
Yield	157 parts from 98 parts maleic anhydride and 170 parts allyl alcohol	US Patent 2,325,790
Efficacy (Citrus Red Spider)	100% control at 1:500 dilution	US Patent 2,325,790
Efficacy (Bean Aphid)	83.8% control at 1:500 dilution	US Patent 2,325,790

Experimental Protocol: Synthesis of Diallyl Maleate

This protocol is adapted from US Patent 2,325,790.

Materials:

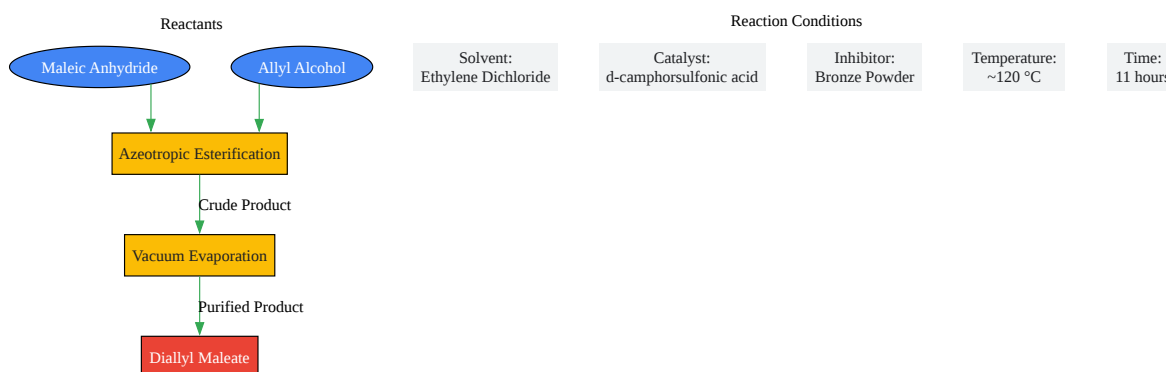
- Maleic anhydride (98 parts)
- **Allyl alcohol** (170 parts)
- Ethylene dichloride (200 parts)
- d-camphorsulfonic acid (4 parts)
- Bronze powder (1 part)
- Apparatus for azeotropic distillation with a water separator

- Vacuum evaporation apparatus

Procedure:

- Combine maleic anhydride, **allyl alcohol**, ethylene dichloride, d-camphorsulfonic acid, and bronze powder in a reaction vessel equipped for azeotropic distillation.
- Heat the mixture to approximately 120 °C and maintain this temperature for 11 hours, continuously removing the water formed during the reaction using the water separator.
- After the reaction is complete, remove the low-boiling materials (unreacted starting materials and solvent) by evaporation under vacuum.
- The resulting product is diallyl maleate, a water-white liquid.

Synthesis Workflow



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Caption: Synthesis of Diallyl Maleate from **Allyl Alcohol**.

Fungicide Synthesis: 2-Allylphenol

2-Allylphenol is a fungicide effective against a variety of plant pathogens.^{[1][2]} Its synthesis involves the Claisen rearrangement of allyl phenyl ether, which is prepared from phenol and an allyl halide (derived from **allyl alcohol**).

Quantitative Data

Parameter	Value	Reference
Product	2-Allylphenol	[1][3]
Intermediate	Allyl phenyl ether	[1][4]
Starting Materials	Phenol, Allyl bromide (from Allyl alcohol)	[1]
Base	K ₂ CO ₃	[1]
Solvent (Ether Synthesis)	Acetone or DMF	[1]
Rearrangement Condition	Heat (~190-220 °C)	[3]
Typical Yield (Overall)	70-85%	[1]
EC ₅₀ vs. <i>R. cerealis</i>	8.2 µg/ml	[5]
EC ₅₀ vs. <i>P. aphanidermatum</i>	10.5 µg/ml	[5]
EC ₅₀ vs. <i>V. mali</i>	35.4 µg/ml	[5]
EC ₅₀ vs. <i>B. cinerea</i>	48.8 µg/ml	[5]
IC ₅₀ vs. <i>B. cinerea</i>	68.0 µg/mL	[6]

Experimental Protocol: Synthesis of 2-Allylphenol

This protocol involves a two-step process: the synthesis of allyl phenyl ether via Williamson ether synthesis, followed by a Claisen rearrangement.

Step 1: Synthesis of Allyl Phenyl Ether

Materials:

- Phenol
- Allyl bromide
- Potassium carbonate (K_2CO_3)
- Acetone or Dimethylformamide (DMF)
- Reflux apparatus

Procedure:

- Dissolve phenol in acetone or DMF in a round-bottom flask.
- Add potassium carbonate to the solution.
- Add allyl bromide to the mixture.
- Reflux the reaction mixture until the starting material is consumed (monitor by TLC).
- After cooling, filter the mixture and evaporate the solvent to obtain crude allyl phenyl ether.

Step 2: Claisen Rearrangement to 2-Allylphenol

Materials:

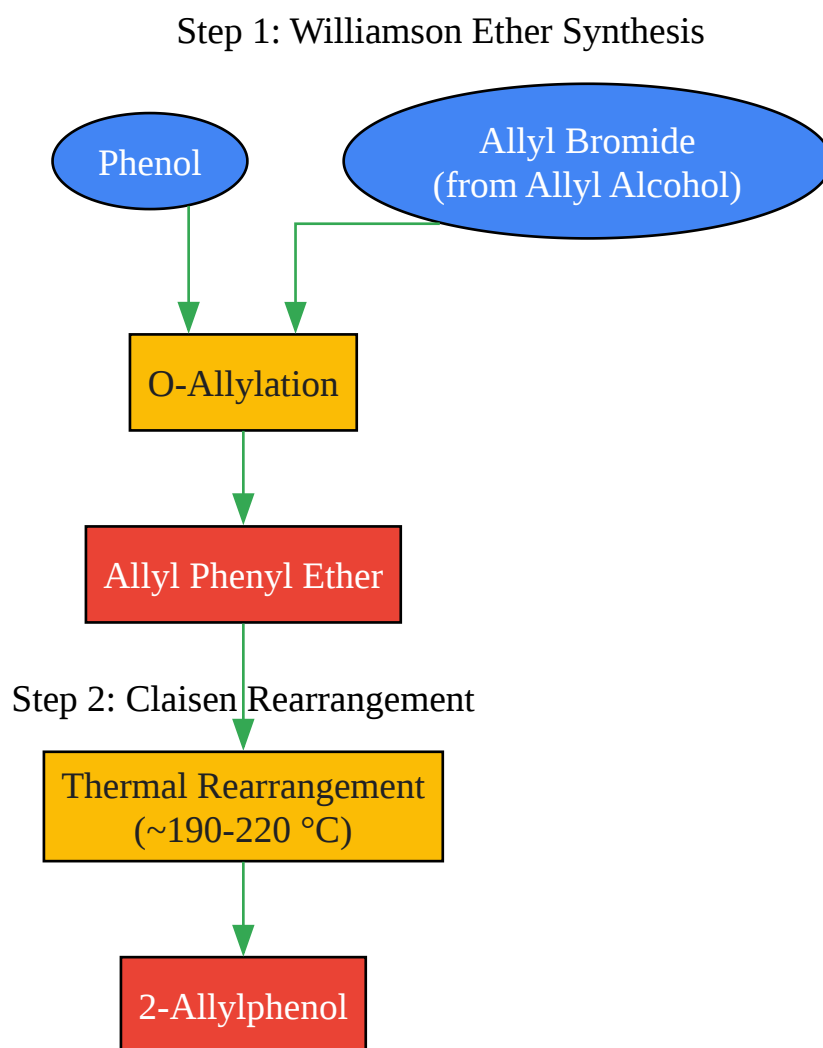
- Allyl phenyl ether
- Heating apparatus with temperature control
- Condenser

Procedure:

- Place the crude allyl phenyl ether in a flask equipped with a condenser.

- Heat the ether to a temperature of approximately 190-220 °C.[3] The reaction is typically complete in four to six hours, indicated by the cessation of the temperature rise.[3]
- Cool the reaction mixture. The product is crude 2-allylphenol, which can be purified by distillation under reduced pressure.

Synthesis Pathway



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Caption: Synthesis of 2-Allylphenol via Claisen Rearrangement.

Herbicide Intermediate Synthesis: Allyl Isothiocyanate (AITC)

Allyl isothiocyanate is a naturally occurring compound found in mustard plants and can be synthesized for use as a broad-spectrum biopesticide with herbicidal, fungicidal, insecticidal, and nematocidal properties.^{[7][8]} It is produced from allyl chloride, which can be synthesized from **allyl alcohol**.

Quantitative Data

Parameter	Value	Reference
Product	Allyl Isothiocyanate	^[9]
Starting Materials	Allyl chloride, Potassium thiocyanate	^[9]
Reaction Yield (with phase transfer catalyst)	up to 98.9%	^[10]
Weed Control	Effective as a pre-plant soil treatment	^[7]

Experimental Protocol: Synthesis of Allyl Isothiocyanate

This protocol describes the synthesis of AITC from allyl chloride. Allyl chloride can be prepared from **allyl alcohol** by reaction with hydrochloric acid and a copper(I) chloride catalyst.^{[11][12]}

Materials:

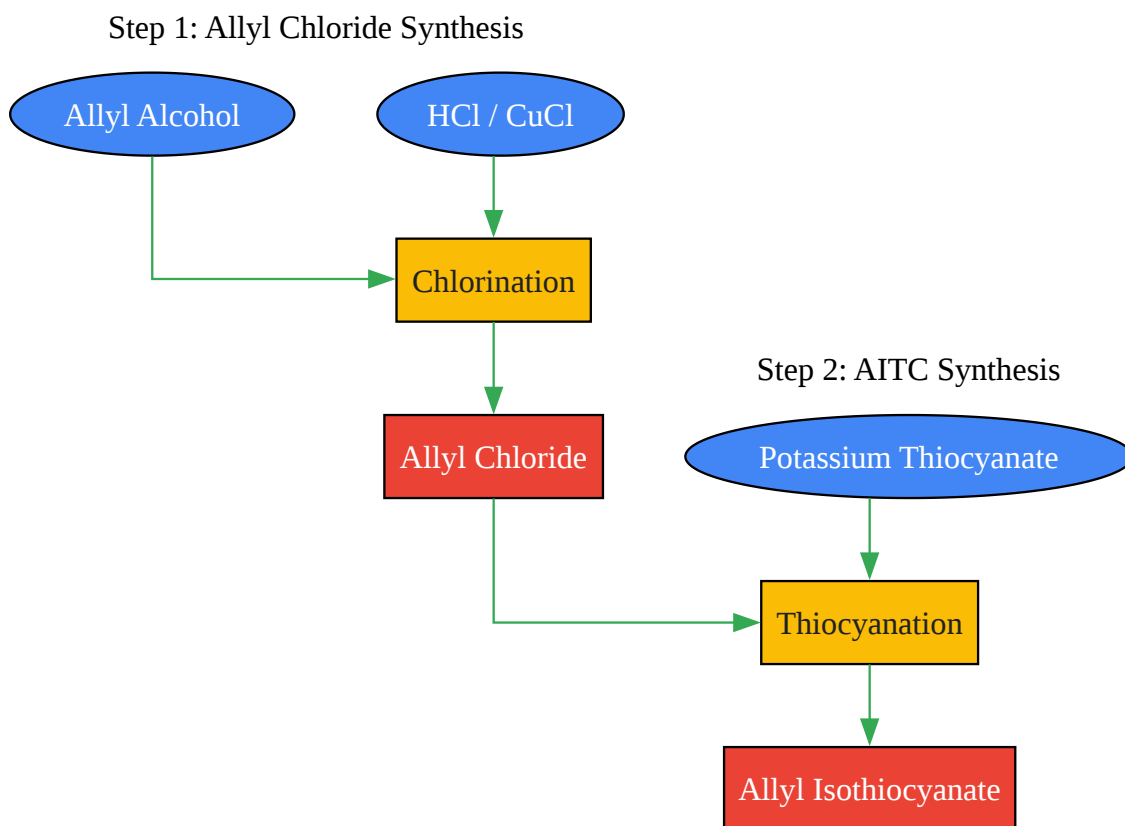
- Allyl chloride
- Potassium thiocyanate (KSCN)
- Solvent (e.g., acetonitrile)
- Phase transfer catalyst (e.g., methyl trioctyl ammonium chloride) (optional, to improve yield and reaction time)^[10]

- Reaction vessel with stirring and temperature control

Procedure:

- Dissolve potassium thiocyanate in the chosen solvent in a reaction vessel.
- If using, add the phase transfer catalyst to the mixture.
- Slowly add allyl chloride to the stirred solution.
- The reaction is typically carried out at a controlled temperature. With a phase transfer catalyst, the reaction time can be significantly reduced.[\[10\]](#)
- After the reaction is complete, the product, allyl isothiocyanate, can be isolated by filtration to remove the precipitated potassium chloride, followed by distillation of the filtrate.

Synthesis Pathway



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Caption: Synthesis of Allyl Isothiocyanate from **Allyl Alcohol**.

Disclaimer

These protocols are intended for informational purposes for qualified researchers and professionals. All experiments should be conducted in a well-ventilated fume hood, with appropriate personal protective equipment. The toxicity and hazards of all chemicals used should be reviewed from their respective Safety Data Sheets (SDS) before handling.

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